

# Muldamine CAS number and molecular formula

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## Compound of Interest

Compound Name: Muldamine

Cat. No.: B1259567

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## An In-depth Technical Guide to Muldamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phytosterol alkaloid **Muldamine**, including its chemical properties, and available data on its biological activity. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

## Core Chemical Properties

**Muldamine** is a steroidal alkaloid that has been isolated from *Veratrum californicum*.<sup>[1]</sup> Its chemical identity is well-characterized, providing a solid foundation for further research and development.

Property	Value	Source
CAS Number	36069-45-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C29H47NO3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	457.7 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Alkaloid Q, Teinemine 16-acetate	<a href="#">[1]</a> <a href="#">[2]</a>

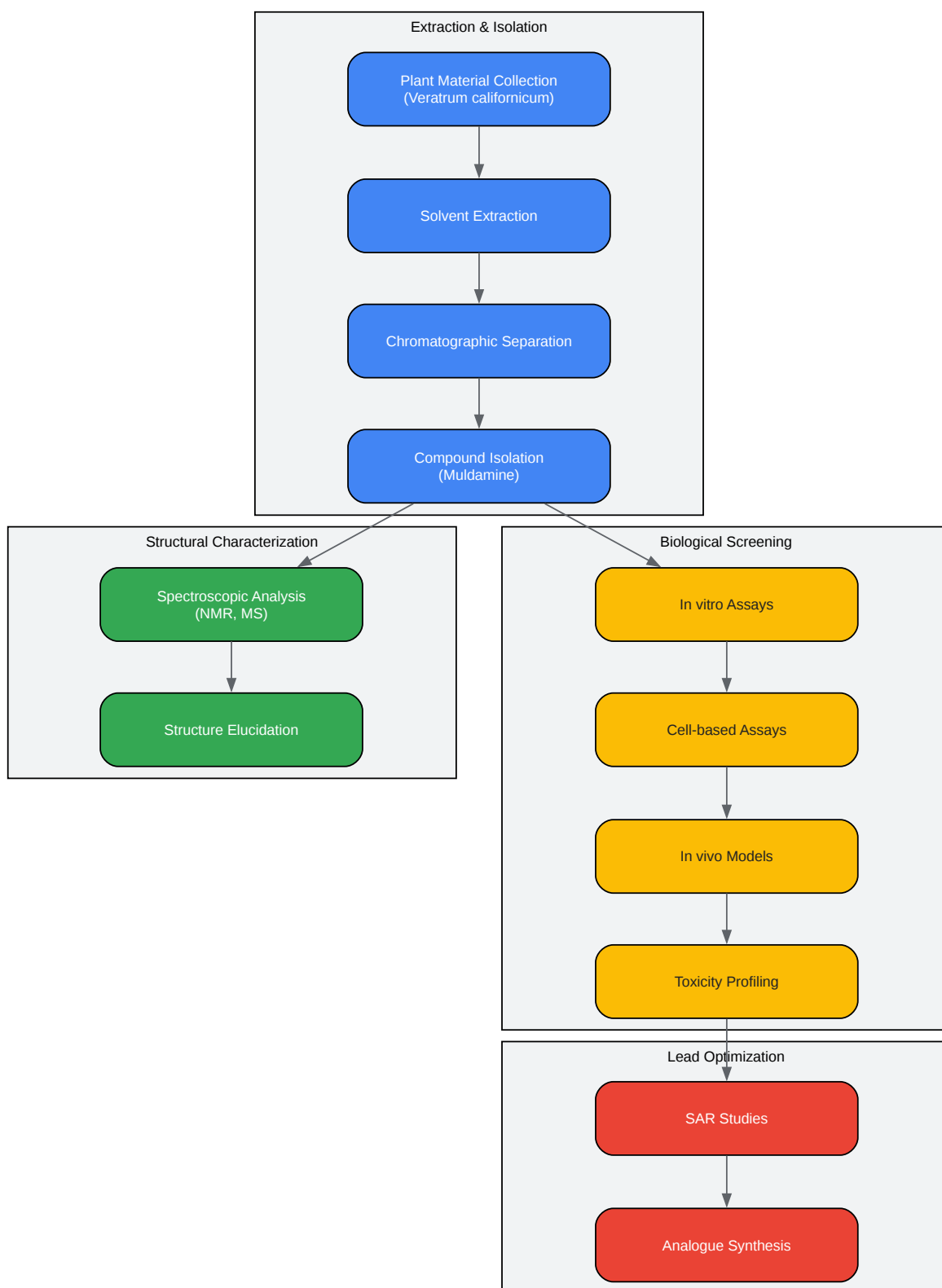
## Biological Activity and Potential Applications

Initial investigations into the biological effects of **Muldamine** have been documented, although comprehensive studies on its mechanism of action are still emerging. The available literature suggests potential avenues for further pharmacological exploration.

## Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. While specific, detailed protocols for **Muldamine** are not readily available in the public domain, a generalized workflow for the isolation and characterization of similar alkaloids can be conceptualized.

The following diagram illustrates a typical workflow for the study of a novel plant-derived alkaloid like **Muldamine**, from initial extraction to biological screening.



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Fig. 1: Generalized workflow for natural product research.

Further in-depth research is required to fully elucidate the signaling pathways and molecular targets of **Muldamine**. As more data becomes available, this guide will be updated to include more specific experimental details and pathway diagrams.

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## References

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